

Application Note: Comprehensive NMR Characterization of 19-(3-Iodopropyl)heptatriacontane

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Compound of Interest

Compound Name: 19-(3-Iodopropyl)heptatriacontane

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Abstract

This application note provides a detailed, multi-technique Nuclear Magnetic Resonance (NMR) protocol for the comprehensive structural characterization and verification of **19-(3-Iodopropyl)heptatriacontane**. As a large, nonpolar molecule with a specific functionalized side chain, its unambiguous identification requires a systematic approach combining one-dimensional (^1H , $^{13}\text{C}\{^1\text{H}\}$, DEPT-135) and two-dimensional (COSY, HSQC) NMR spectroscopy. We present a complete workflow, from sample preparation to in-depth spectral analysis, designed to provide researchers, synthetic chemists, and drug development professionals with a robust methodology for validating the structure of long-chain alkyl halides and similar lipid-like molecules. The causality behind experimental choices is explained, ensuring both technical accuracy and practical utility.

Introduction

19-(3-Iodopropyl)heptatriacontane ($\text{C}_{40}\text{H}_{81}\text{I}$) is a long-chain saturated hydrocarbon featuring a heptatriacontane backbone substituted at the C-19 position with a 3-iodopropyl group. Molecules of this class are valuable synthetic intermediates in materials science and for the

development of lipid-based drug delivery systems. Due to the molecule's large size and the high degree of similarity between its methylene ($-\text{CH}_2-$) groups, confirming the precise location and structure of the iodopropyl substituent is a non-trivial analytical challenge.

High-resolution NMR spectroscopy is an exceptionally powerful non-destructive technique for detailed molecular structure elucidation[1][2]. This guide outlines an integrated NMR strategy that leverages multiple experiments to overcome the challenges posed by this molecule, ensuring confident structural assignment. We will detail the logical progression from simple 1D experiments that identify functional groups to more complex 2D experiments that establish the precise atomic connectivity.

Experimental Methodology

Protocol: NMR Sample Preparation

The quality of NMR data is fundamentally dependent on proper sample preparation. For a nonpolar, waxy solid like **19-(3-iodopropyl)heptatriacontane**, ensuring complete dissolution and removing particulate matter is critical to achieving high-resolution spectra[3].

Materials:

- **19-(3-iodopropyl)heptatriacontane** (approx. 10-15 mg for ^1H ; 50-60 mg for ^{13}C)
- Deuterated Chloroform (CDCl_3 , 99.8%+ D)
- High-quality 5 mm NMR tubes (e.g., Wilmad 528-PP-7 or equivalent)[4]
- Glass Pasteur pipette and cotton or glass wool
- Small vial

Procedure:

- Weighing: Accurately weigh approximately 10-15 mg of the sample into a clean, dry vial. This concentration is optimal for ^1H NMR; for a full suite of carbon experiments, a more concentrated sample of 50-60 mg is recommended[5].

- **Dissolution:** Add approximately 0.6-0.7 mL of CDCl_3 to the vial[6][7]. CDCl_3 is the solvent of choice due to its excellent solubilizing power for nonpolar compounds and its well-characterized residual solvent peak (~ 7.26 ppm)[8].
- **Filtration:** To remove any suspended impurities that can degrade spectral resolution, prepare a filter pipette by packing a small, tight plug of cotton or glass wool into the neck of a Pasteur pipette[3][4].
- **Transfer:** Using the filter pipette, transfer the sample solution from the vial directly into the NMR tube. The final sample height in the tube should be at least 4.5-5 cm to ensure it is properly positioned within the spectrometer's detection coil[6][7].
- **Labeling:** Cap the NMR tube securely and label it clearly near the top[6].

Protocol: NMR Data Acquisition

All spectra should be acquired on a 400 MHz or higher field spectrometer. Tetramethylsilane (TMS) is used as the internal standard for chemical shift referencing ($\delta = 0.00$ ppm)[8][9].

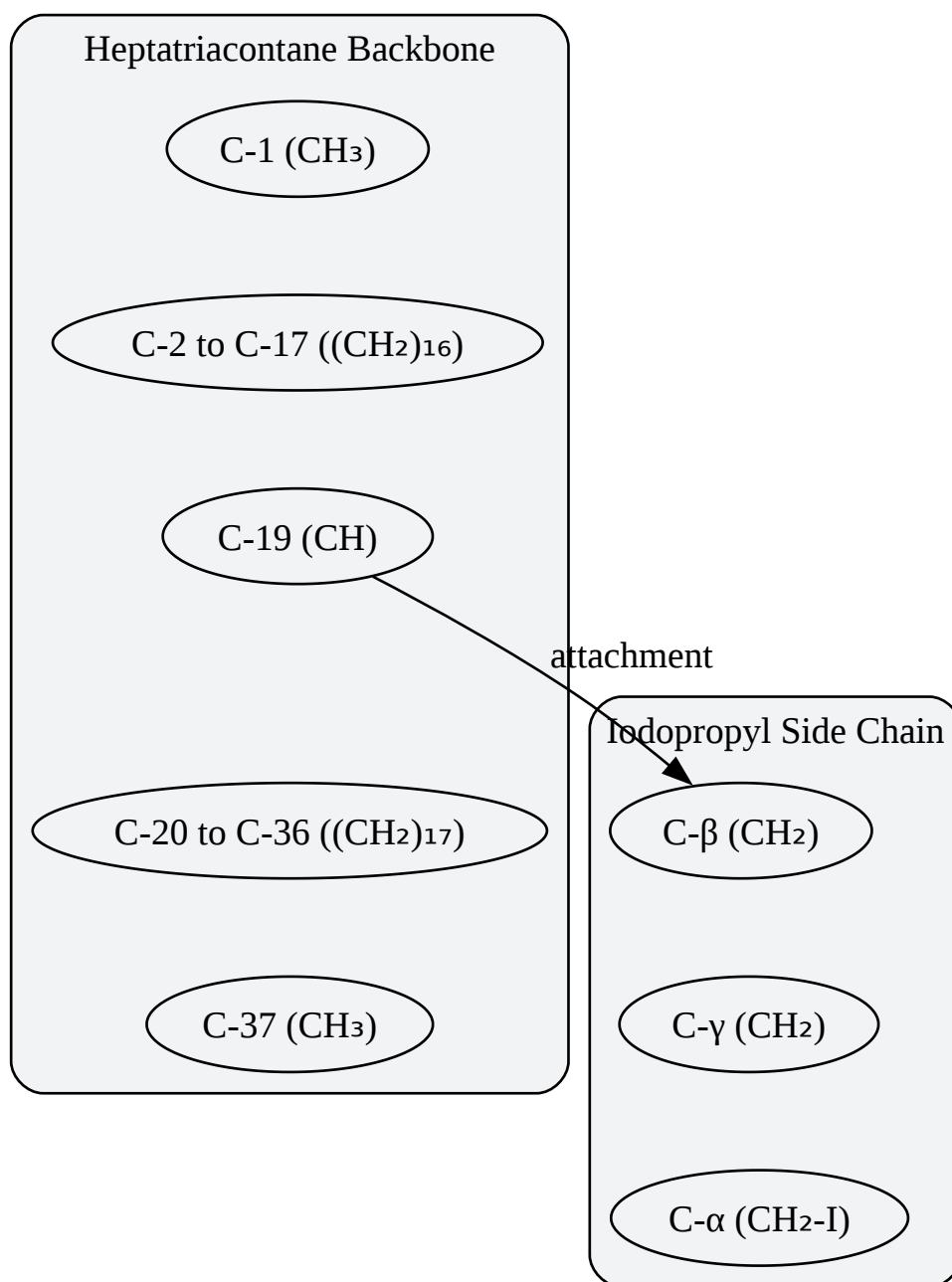
- **^1H NMR Spectroscopy:**
 - **Purpose:** To identify all unique proton environments, determine their relative abundance via integration, and ascertain neighboring proton information through spin-spin coupling.
 - **Key Parameters:**
 - **Pulse Program:** Standard single pulse (zg30)
 - **Number of Scans:** 8-16
 - **Relaxation Delay (d1):** 2 seconds
 - **Acquisition Time:** ~ 4 seconds
- **$^{13}\text{C}\{^1\text{H}\}$ NMR Spectroscopy:**
 - **Purpose:** To identify all unique carbon environments in the molecule. Broadband proton decoupling is used to simplify the spectrum to singlets for each carbon[10].

- Key Parameters:
 - Pulse Program: Standard proton-decoupled single pulse (zgpg30)
 - Number of Scans: 1024-4096 (due to the low natural abundance of ^{13}C)
 - Relaxation Delay (d1): 2 seconds
- DEPT-135 Spectroscopy:
 - Purpose: Distortionless Enhancement by Polarization Transfer (DEPT) is used to differentiate carbon signals based on the number of attached protons. In a DEPT-135 experiment, CH_3 and CH groups appear as positive peaks, CH_2 groups appear as negative peaks, and quaternary carbons are absent[11][12][13]. This is essential for distinguishing the methine (CH) at the branch point from the numerous methylene (CH_2) signals.
 - Key Parameters:
 - Pulse Program: Standard DEPT-135 sequence
 - Number of Scans: 512-1024
- 2D ^1H - ^1H COSY Spectroscopy:
 - Purpose: Correlation Spectroscopy (COSY) identifies protons that are spin-coupled to each other, typically those on adjacent carbons. This experiment is crucial for tracing the connectivity of the iodopropyl chain and confirming its attachment to the main heptatriacontane backbone[14][15].
 - Key Parameters: Standard gradient-selected COSY (cosygpgf)
- 2D ^1H - ^{13}C HSQC Spectroscopy:
 - Purpose: Heteronuclear Single Quantum Coherence (HSQC) correlates each proton signal with the signal of the carbon to which it is directly attached (one-bond C-H correlation). This provides unambiguous C-H assignments, linking the proton and carbon data sets together[1][14].

- Key Parameters: Standard gradient-selected, sensitivity-enhanced HSQC (hsqcedetgpsisp2.2)

Data Analysis and Spectral Interpretation

The structure of **19-(3-iodopropyl)heptatriacontane** presents several distinct regions for NMR analysis: the two termini of the main chain, the bulk methylene envelope, the branch point (C-19), and the iodopropyl side chain.



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^1H NMR Spectrum Analysis

The ^1H NMR spectrum is characterized by a few distinct regions:

- $\delta \sim 0.88$ ppm (triplet, 6H): This signal corresponds to the two terminal methyl (CH_3) groups (C-1 and C-37) of the long alkyl chain. The triplet multiplicity arises from coupling to the adjacent CH_2 groups.
- $\delta \sim 1.26$ ppm (broad singlet, $\sim 68\text{H}$): This large, unresolved signal, often called the "methylene envelope," represents the bulk of the $(\text{CH}_2)_n$ groups in the long aliphatic chains that are distant from any functional group[16].
- $\delta \sim 1.85$ ppm (multiplet, 2H): This signal is assigned to the central methylene group (C- γ) of the propyl chain. It is shifted downfield relative to the main envelope due to the influence of the nearby iodine atom.
- $\delta \sim 3.20$ ppm (triplet, 2H): This downfield triplet is characteristic of a methylene group directly attached to an iodine atom (C- α , $-\text{CH}_2\text{-I}$). The electronegativity of iodine deshields these protons significantly[9][17]. The triplet pattern is due to coupling with the adjacent C- γ protons.
- Other Multiplets ($\delta \sim 1.4\text{-}1.6$ ppm): Protons on the methine carbon (C-19, CH) and the methylene group attached to it (C- β) will appear as complex multiplets, likely overlapping with the tail of the main methylene envelope. Their exact positions are best confirmed by 2D NMR.

$^{13}\text{C}\{^1\text{H}\}$ and DEPT-135 NMR Spectra Analysis

The proton-decoupled ^{13}C NMR spectrum provides a signal for each unique carbon environment. The DEPT-135 experiment is vital for confirming assignments[18].

- $\delta \sim 6.5$ ppm (Positive in DEPT-135): This highly upfield signal is characteristic of a carbon directly bonded to iodine (C- α). The "heavy atom effect" of iodine causes a strong shielding of the attached carbon[10][19].

- $\delta \sim 14.1$ ppm (Positive in DEPT-135): A sharp signal corresponding to the terminal methyl carbons (C-1 and C-37)[20].
- $\delta \sim 22.7$ -34.0 ppm: A series of signals corresponding to the methylene and methine carbons.
 - The bulk of the internal methylene carbons of the long chain appear in a dense cluster around $\delta \sim 29.7$ ppm (Negative in DEPT-135)[20][21].
 - The methine carbon at the branch point (C-19) is expected around $\delta \sim 38$ -42 ppm (Positive in DEPT-135).
 - The C- β and C- γ carbons of the propyl chain will also appear in this region (Negative in DEPT-135).
- DEPT-135 Summary: This experiment will show two positive CH₃ signals, one positive CH signal, and a series of negative CH₂ signals, cleanly separating the carbon types.

2D NMR for Unambiguous Confirmation

While 1D spectra provide strong evidence, 2D NMR is required for definitive proof of connectivity.

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- COSY Analysis: A cross-peak between the triplet at ~ 3.20 ppm (H- α) and the multiplet at ~ 1.85 ppm (H- γ) will be observed. The H- γ protons will, in turn, show a correlation to the H- β protons. Critically, the H- β protons will show a cross-peak to the methine proton (H-19), definitively establishing the connection of the iodopropyl side chain to the main backbone.
- HSQC Analysis: This experiment will connect the proton and carbon assignments. For example, a cross-peak will appear linking the proton signal at ~ 3.20 ppm to the carbon signal at ~ 6.5 ppm, confirming their assignment as H- α and C- α , respectively. This is repeated for every C-H pair, providing a complete and validated map of the molecular structure.

Summary of Expected NMR Data

The following tables summarize the predicted chemical shifts and assignments for **19-(3-iodopropyl)heptatriacontane**.

Table 1: Predicted ^1H NMR Data (400 MHz, CDCl_3)

Signal Label	Predicted δ (ppm)	Multiplicity	Integration	Assignment
H-1, H-37	~0.88	t	6H	Terminal -CH ₃
H-bulk	~1.26	br s	~68H	-(CH ₂) _n - backbone
H-19	~1.5	m	1H	-CH- (branch point)
H- β	~1.6	m	2H	-CH-CH ₂ -CH ₂ -
H- γ	~1.85	m (quint)	2H	-CH ₂ -CH ₂ -CH ₂ -I

| H- α | ~3.20 | t | 2H | -CH₂-I |

Table 2: Predicted ^{13}C NMR Data (100 MHz, CDCl_3)

Signal Label	Predicted δ (ppm)	DEPT-135 Phase	Assignment
C- α	~6.5	Negative	-CH ₂ -I
C-1, C-37	~14.1	Positive	Terminal -CH ₃
C-2, C-36	~22.7	Negative	-CH ₂ -CH ₃
C-bulk	~29.7	Negative	-(CH ₂) _n - backbone
C-3, C-35	~31.9	Negative	γ -carbons from end
C- γ	~33.5	Negative	-CH ₂ -CH ₂ -CH ₂ -I
C- β	~36.0	Negative	-CH-CH ₂ -

| C-19 | ~40.0 | Positive | -CH- (branch point) |

Conclusion

The structural verification of complex molecules like **19-(3-Iodopropyl)heptatriacontane** is achieved through a systematic and multi-faceted NMR approach. By logically progressing from 1D ^1H and ^{13}C experiments to multiplicity-editing sequences like DEPT-135 and finally to 2D connectivity experiments like COSY and HSQC, a complete and unambiguous assignment of the molecular structure can be confidently established. This application note provides a robust and validated protocol that can be adapted for the characterization of a wide range of similar long-chain functionalized lipids and synthetic intermediates, ensuring high confidence in material identity for research and development applications.

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